

3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid

natural sources

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Compound of Interest

Compound Name: 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid

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An In-depth Technical Guide to the Natural Sources of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid is a pentacyclic triterpenoid of the ursane type. This class of natural products is of significant interest to the scientific community due to a wide range of potential biological activities, including anti-inflammatory, antioxidant, and antitumor effects. This technical guide provides a comprehensive overview of the known natural sources of this compound, detailed protocols for its isolation, and an exploration of its putative biological mechanisms based on closely related analogues.

Natural Sources

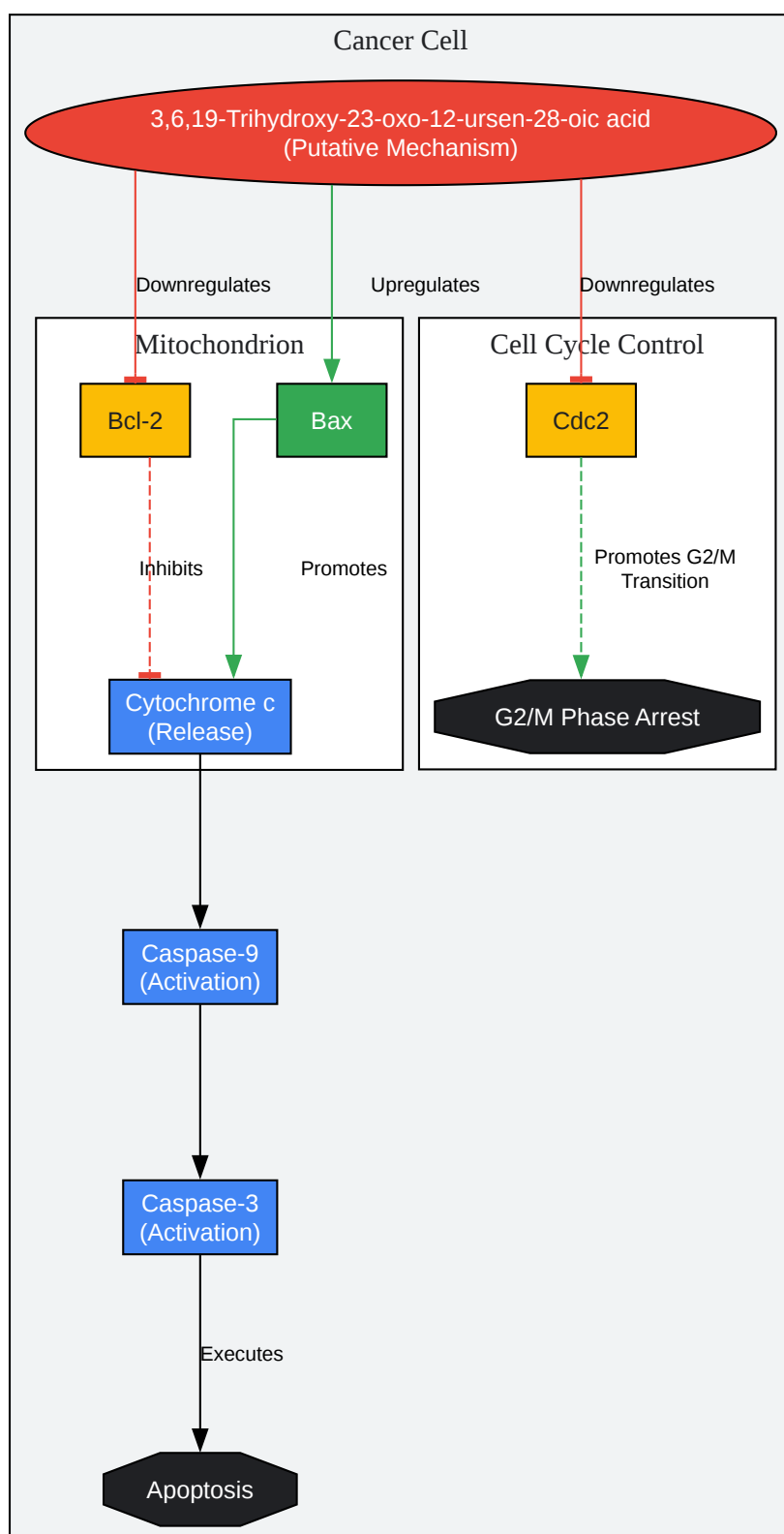
3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid has been identified and isolated from plant species belonging to the *Uncaria* genus, which is a part of the Rubiaceae family. These plants, commonly known as cat's claw, have a long history of use in traditional medicine. The primary documented sources for this specific triterpenoid are the vines and stems of these plants.

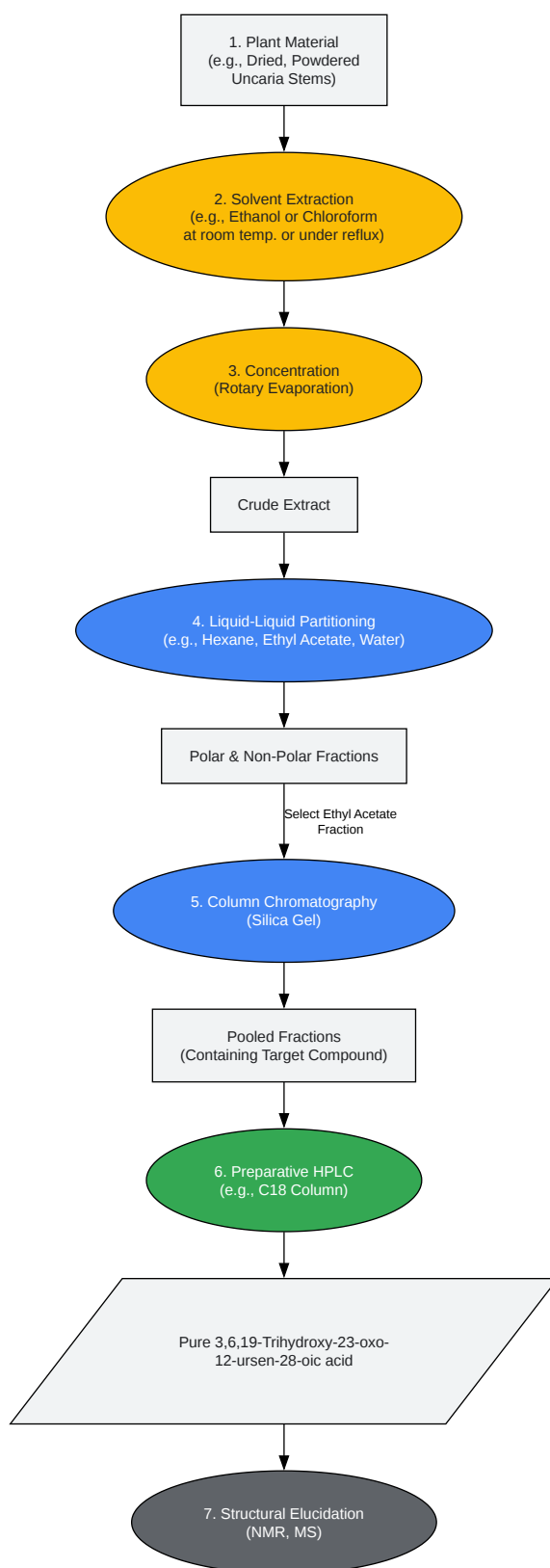
Plant Species	Family	Part Used	Quantitative Yield Data
Uncaria rhynchophylla	Rubiaceae	Vines, Stems and Hooks	Specific yield data for 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid is not extensively reported in the literature. Isolation of various triterpenoids has been confirmed. [1] [2] [3] [4] [5]
Uncaria macrophylla	Rubiaceae	Stem Bark	Confirmed as a source of 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid, though specific quantitative data on yield is limited. [6]

Biological Activity and Putative Signaling Pathway

While dedicated studies on the biological activity of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** are limited, extensive research has been conducted on structurally similar ursane-type triterpenoids. A notable analogue, 2 α ,3 α ,19 β ,23 β -tetrahydroxyurs-12-en-28-oic acid (THA), has demonstrated potent anticancer activity. The mechanism of action for THA involves the induction of apoptosis (programmed cell death) and cell cycle arrest, suggesting a similar potential for the target compound of this guide.

Disclaimer: The following signaling pathway is based on the published mechanism for the structurally related compound 2 α ,3 α ,19 β ,23 β -tetrahydroxyurs-12-en-28-oic acid (THA). This serves as a putative model, and the specific molecular interactions of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** require experimental validation.





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